

Aldosterone-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aldosterone-d4

Cat. No.: B12400601

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and experimental applications of **Aldosterone-d4**. **Aldosterone-d4** is the deuterated form of aldosterone, a key mineralocorticoid steroid hormone. Its primary application in research and clinical settings is as an internal standard for the accurate quantification of endogenous aldosterone using mass spectrometry-based methods. This document details its physicochemical characteristics, provides an exemplary experimental protocol for its use, and outlines the biological signaling pathways of its non-labeled counterpart, aldosterone.

Core Chemical Properties and Structure

Aldosterone-d4 is structurally identical to aldosterone, with the exception of four hydrogen atoms being replaced by deuterium isotopes. This isotopic labeling results in a higher molecular weight, which allows it to be distinguished from unlabeled aldosterone by mass spectrometry, while maintaining nearly identical chemical and physical properties.

Property	Value	References
Molecular Formula	C ₂₁ H ₂₄ D ₄ O ₅	[1] [2] [3] [4] [5]
Molecular Weight	364.47 g/mol	
Unlabeled CAS Number	52-39-1	
Appearance	Colorless to light yellow liquid	
Synonyms	Reichstein X-d4, 18-Oxocorticosterone-d4, Electrocortin-d4	

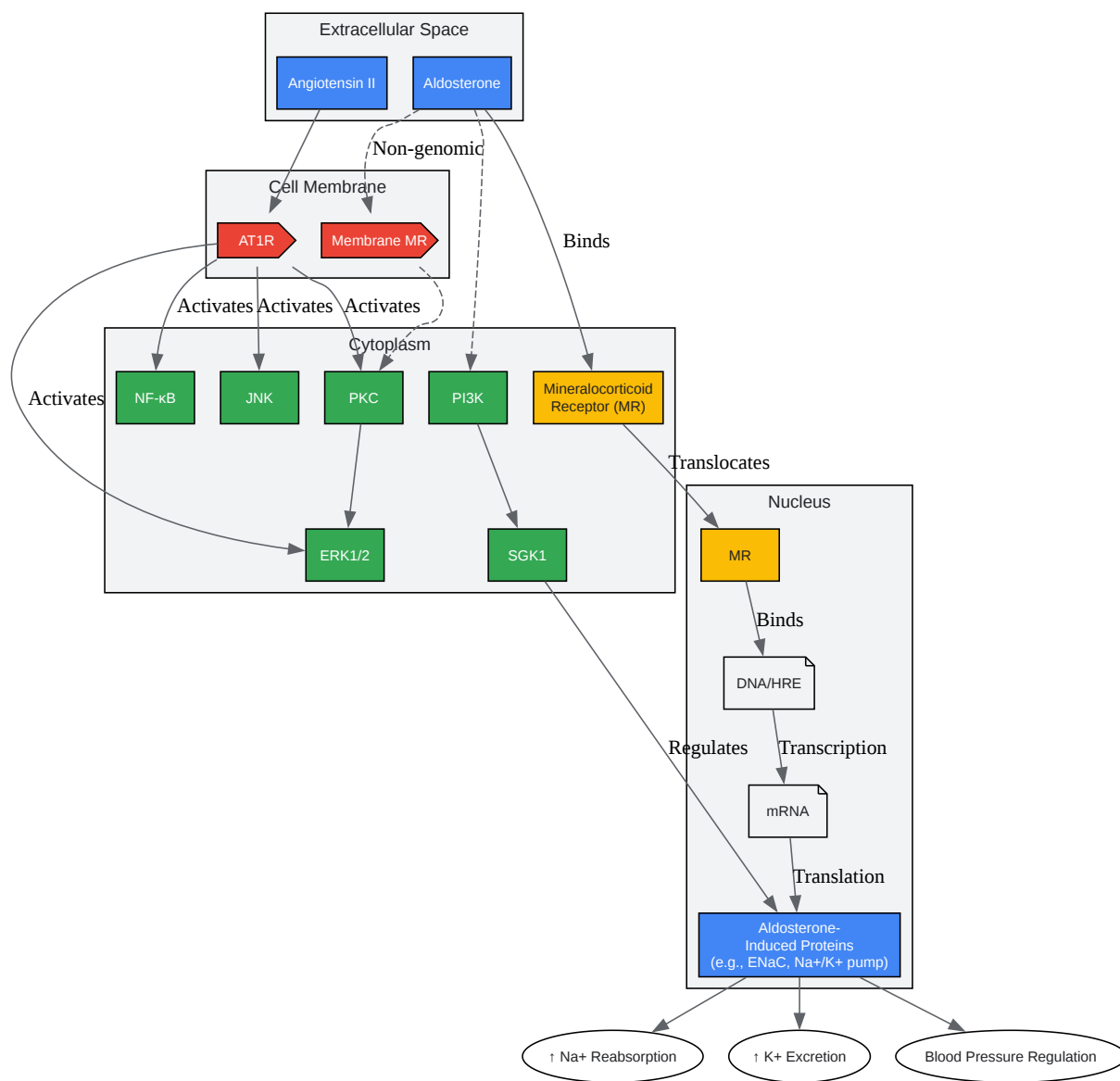
The structure of **Aldosterone-d4**, with deuterium labeling, is depicted below.

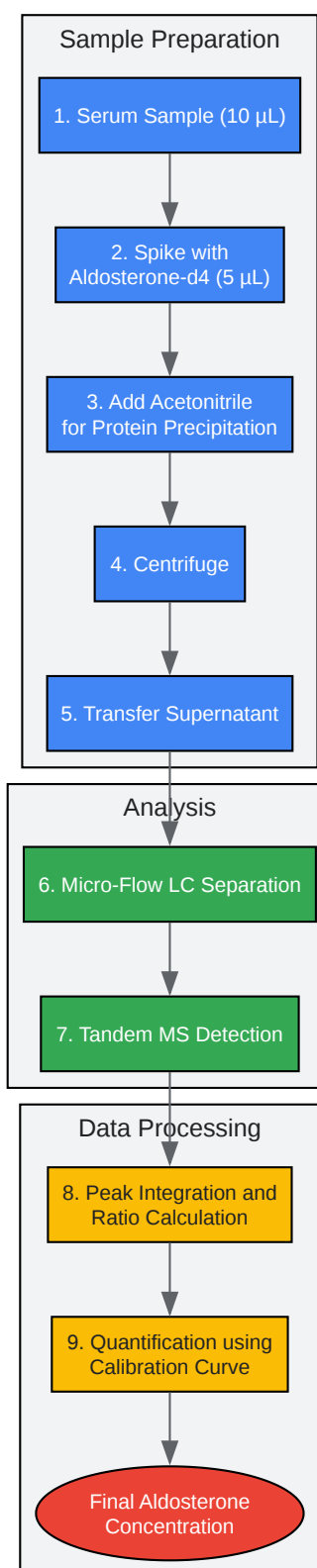
Aldosterone-d4 Structure

[Image of the chemical structure of Aldosterone-d4 highlighting the four deuterium atoms. Since direct image generation is not possible, a textual representation is used.]

Key Features:

- Steroid backbone (pregnane derivative)
 - Aldehyde group at C18
 - Hydroxyl groups at C11 and C21
 - Ketone groups at C3 and C20
 - Double bond between C4 and C5
- Four Deuterium (D) atoms at specific positions (e.g., C2, C2, C4, C6, C6, C21, C21 as seen in some variants)





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